

stability issues of "Enkephalin-met, ala(2)-" in long-term storage

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Compound of Interest

Compound Name: Enkephalin-met, ala(2)-

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Technical Support Center: [D-Ala(2)]-Met-Enkephalin

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and handling of [D-Ala(2)]-Met-Enkephalin. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address potential issues during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is [D-Ala(2)]-Met-Enkephalin and why is the D-Alanine substitution important for stability?

A1: [D-Ala(2)]-Met-Enkephalin is a synthetic analog of the endogenous opioid peptide Met-enkephalin. The substitution of the naturally occurring L-Alanine at position 2 with its stereoisomer, D-Alanine, makes the peptide significantly more resistant to degradation by aminopeptidases.^[1] This enhanced stability leads to a more potent and longer-lasting analgesic effect compared to the native peptide.^[2]

Q2: What are the primary degradation pathways for enkephalins?

A2: The primary degradation pathway for natural enkephalins is enzymatic hydrolysis by peptidases. Key cleavage sites in Met-enkephalin are the Tyr1-Gly2 and Gly3-Phe4 bonds.^[1]

The substitution in [D-Ala(2)]-Met-Enkephalin protects the Tyr1-D-Ala2 bond from aminopeptidase cleavage. However, other enzymatic and chemical degradation, such as oxidation of the methionine residue, can still occur over time.

Q3: What are the recommended long-term storage conditions for lyophilized [D-Ala(2)]-Met-Enkephalin?

A3: For long-term stability, lyophilized [D-Ala(2)]-Met-Enkephalin should be stored at -20°C or colder in a tightly sealed container, protected from moisture and light. While specific long-term stability data for the lyophilized form of the analog is not readily available in published literature, peptides are generally stable for months to years under these conditions.

Q4: How should I store [D-Ala(2)]-Met-Enkephalin in solution?

A4: Storing peptides in solution for extended periods is not recommended. If necessary, prepare solutions fresh. For short-term storage, sterile solutions should be aliquoted and stored at -20°C. Avoid repeated freeze-thaw cycles. The stability of the parent peptide, Met-enkephalin, in solution is dependent on temperature, with degradation occurring more rapidly at higher temperatures.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Loss of biological activity in experiments	- Peptide degradation due to improper storage. - Repeated freeze-thaw cycles of stock solutions. - Contamination of stock solution. - Oxidation of the methionine residue.	- Store lyophilized peptide at -20°C or colder. - Aliquot solutions to avoid freeze-thaw cycles. - Use sterile buffers and handle solutions aseptically. - Prepare fresh solutions for critical experiments. - Consider using antioxidants in the buffer if oxidation is suspected.
Appearance of unexpected peaks in HPLC analysis	- Peptide degradation leading to fragments. - Oxidation of the methionine residue. - Aggregation of the peptide.	- Confirm the identity of the new peaks using mass spectrometry. - Review storage conditions and handling procedures. - Filter the solution through a 0.22 µm filter before HPLC analysis to remove aggregates.
Poor solubility of the lyophilized peptide	- Incorrect solvent choice. - Peptide has aggregated during storage.	- Consult the manufacturer's instructions for the recommended solvent. - Gentle vortexing or sonication may help to dissolve the peptide. Avoid harsh conditions that could cause further degradation.

Stability Data

While specific quantitative long-term stability data for lyophilized [D-Ala(2)]-Met-Enkephalin is limited in public literature, the following table summarizes the stability of its parent peptide, Met-enkephalin (Opioid Growth Factor), in a sterile saline solution, as determined by HPLC.^{[3][4]} It is important to note that [D-Ala(2)]-Met-Enkephalin is expected to exhibit greater stability, particularly in its lyophilized form, due to its resistance to enzymatic degradation.

Storage Temperature	Duration	Remaining Peptide (%)
-17°C	2 months	97%
4°C	2 months	94%
22°C	8 weeks	88-94%

Experimental Protocols

Protocol for Stability Assessment of [D-Ala(2)]-Met-Enkephalin by HPLC

This protocol outlines a method to assess the stability of [D-Ala(2)]-Met-Enkephalin under various storage conditions.

1. Sample Preparation:

- Prepare a stock solution of [D-Ala(2)]-Met-Enkephalin in a suitable solvent (e.g., sterile water or a buffer relevant to the intended application) at a known concentration (e.g., 1 mg/mL).
- Aliquot the stock solution into multiple vials for storage under different conditions (e.g., -20°C, 4°C, room temperature).
- For lyophilized stability, store the powder under the desired conditions. At each time point, dissolve a pre-weighed amount in the solvent.

2. HPLC Analysis:

- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm).
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
- Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in acetonitrile.
- Gradient: A linear gradient appropriate for separating the peptide from its potential degradation products (e.g., 5% to 60% B over 30 minutes).
- Flow Rate: 1.0 mL/min.

- Detection: UV at 220 nm or 280 nm.

- Injection Volume: 20 μ L.

3. Data Analysis:

- At each time point (e.g., 0, 1, 2, 4, 8 weeks), analyze an aliquot from each storage condition by HPLC.
- Calculate the percentage of the remaining intact peptide by comparing the peak area of the main peak at each time point to the peak area at time zero.
- The appearance of new peaks may indicate degradation products, which can be further characterized by mass spectrometry.

Protocol for Identification of Degradation Products by Mass Spectrometry

1. Sample Preparation:

- Use the samples from the HPLC stability study that show significant degradation.
- Alternatively, fractions corresponding to the new peaks from the HPLC can be collected.

2. Mass Spectrometry Analysis:

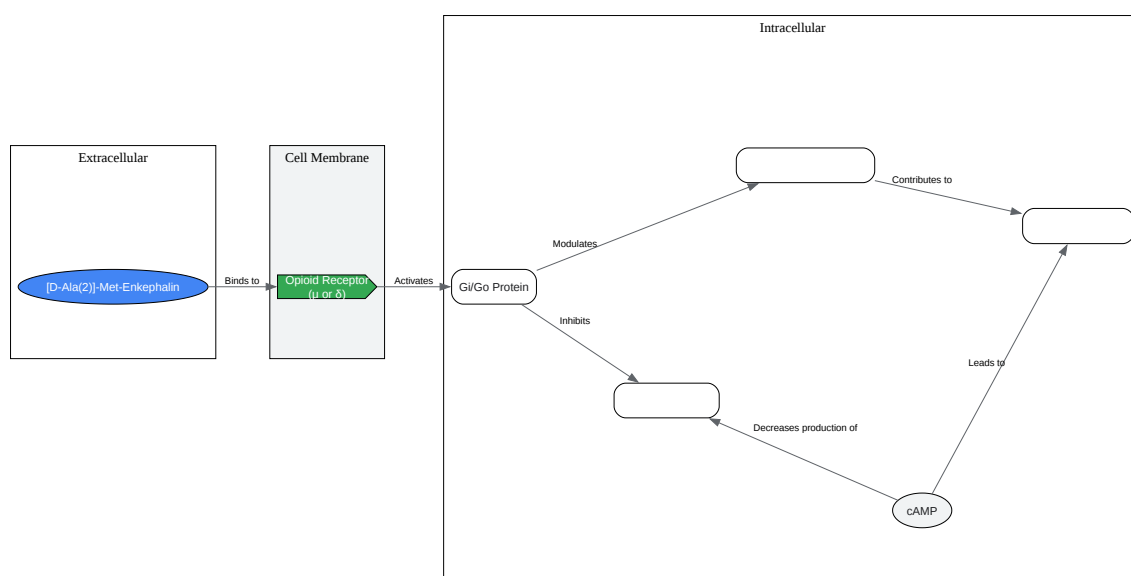
- Ionization Source: Electrospray Ionization (ESI) is commonly used for peptides.
- Mass Analyzer: A high-resolution mass spectrometer (e.g., Q-TOF, Orbitrap) is recommended for accurate mass measurements.
- MS/MS Analysis: Perform tandem mass spectrometry (MS/MS) on the parent ions of potential degradation products to obtain fragmentation patterns.

3. Data Analysis:

- Determine the accurate mass of the degradation products.

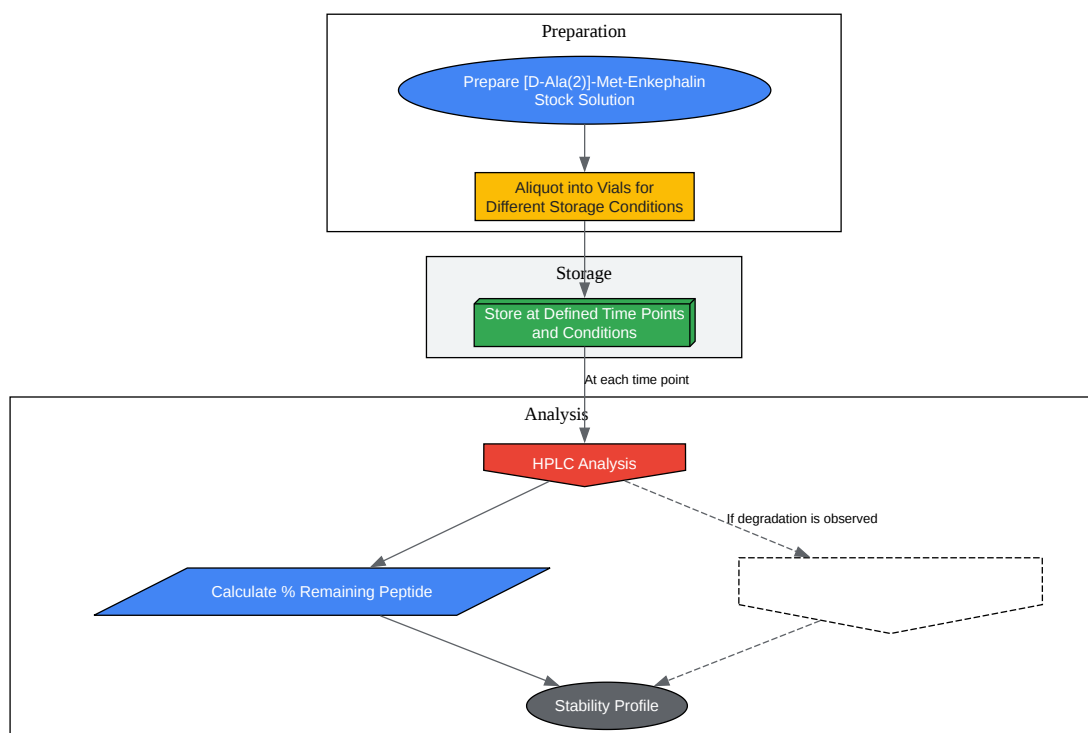
- Compare the measured mass with the theoretical masses of potential degradation products (e.g., fragments from hydrolysis, oxidized forms).
- Analyze the MS/MS fragmentation data to confirm the sequence and identify the site of modification or cleavage.

Visualizations



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Caption: Signaling pathway of [D-Ala(2)]-Met-Enkephalin.



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Caption: Experimental workflow for stability assessment.

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